

Application Notes and Protocols for MIC Determination of Olanexidine Hydrochloride Semihydrate

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Compound of Interest

Compound Name: *Olanexidine Hydrochloride semihydrate*
Cat. No.: *B15581197*

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Introduction

Olanexidine, a monobiguanide antiseptic, demonstrates potent bactericidal activity against a broad spectrum of microorganisms, including both Gram-positive and Gram-negative bacteria. [1] It is effective against clinically relevant pathogens such as methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci. [2][3][4] The mechanism of action of Olanexidine involves binding to the bacterial cell membrane, leading to the disruption of membrane integrity and subsequent leakage of intracellular components. [3][4] At higher concentrations, it has also been shown to denature proteins. [3][4]

These application notes provide a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **Olanexidine Hydrochloride semihydrate** using the broth microdilution method, adhering to the principles outlined by the Clinical and Laboratory Standards Institute (CLSI).

Data Presentation: MIC of Olanexidine

The following table summarizes the bactericidal concentrations of Olanexidine against various groups of bacteria. It is important to note that much of the published data pertains to Olanexidine Gluconate; however, the active moiety is Olanexidine, and the MIC values are expected to be comparable.

Microorganism Category	Number of Strains Tested	Estimated Bactericidal Concentration (180s exposure) (µg/mL)
Gram-positive cocci	155	869
Gram-positive bacilli	29	109
Gram-negative bacteria	136	434

Data derived from Hagi A, et al. Antimicrob Agents Chemother. 2015 Aug;59(8):4551-9.[3]

Experimental Protocols

Principle

The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism in a liquid growth medium.[5] For testing antiseptics like Olanexidine, which can have residual bacteriostatic effects, the incorporation of a neutralizer is crucial to obtain an accurate MIC value.

Materials

- **Olanexidine Hydrochloride semihydrate** powder
- Dimethyl sulfoxide (DMSO)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well sterile microtiter plates

- Bacterial strains for testing (e.g., ATCC quality control strains)
- Sterile saline (0.85%) or Phosphate Buffered Saline (PBS)
- 0.5 McFarland turbidity standard
- Sterile pipettes and tips
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Microplate reader or a light box for manual reading

Preparation of Reagents

1. Olanexidine Hydrochloride Semihydrate Stock Solution (10 mg/mL):

- **Olanexidine Hydrochloride semihydrate** is insoluble in water. Therefore, a stock solution should be prepared in DMSO.
- To prepare a 10 mg/mL stock solution: Weigh 10 mg of **Olanexidine Hydrochloride semihydrate** powder and dissolve it in 1 mL of sterile DMSO. Ensure complete dissolution.
 - Note: Fresh DMSO is recommended as moisture-absorbing DMSO can reduce solubility.

2. Bacterial Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test organism.
- Suspend the colonies in sterile saline or PBS.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Dilute this standardized suspension 1:100 in CAMHB to achieve a final inoculum density of approximately $1-2 \times 10^6$ CFU/mL.

3. Neutralizer Broth (LBC3T Formulation):

A validated neutralizer is essential to inactivate the residual antiseptic. The LBC3T formulation is suitable for biguanides.

- Composition:
 - Lecithin
 - Polysorbate 80 (Tween 80)
 - Sodium Thiosulfate
 - L-Cystine
 - Sodium Bisulfite
 - Thioglycollate
- Prepare the neutralizer broth according to the manufacturer's instructions or a validated laboratory protocol. The neutralizer can be incorporated into the CAMHB at the appropriate concentration.

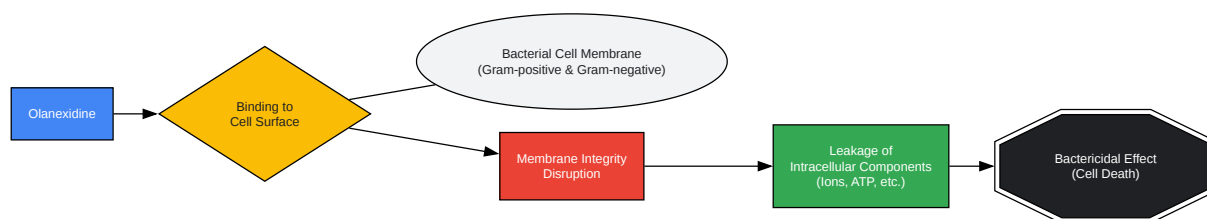
Broth Microdilution Procedure

- Plate Preparation: Add 50 μ L of sterile CAMHB (with or without neutralizer, depending on the specific protocol validation) to wells 2 through 12 of a 96-well microtiter plate.
- Serial Dilution:
 - Add 100 μ L of the **Olanexidine Hydrochloride semihydrate** working solution (a pre-dilution of the stock in CAMHB) to well 1.
 - Perform a 2-fold serial dilution by transferring 50 μ L from well 1 to well 2, mixing well, and then transferring 50 μ L from well 2 to well 3, and so on, up to well 10.
 - Discard 50 μ L from well 10.
 - Well 11 will serve as the growth control (no Olanexidine).
 - Well 12 will serve as the sterility control (no bacteria).

- Inoculation: Add 50 μL of the prepared bacterial inoculum ($1\text{-}2 \times 10^6$ CFU/mL) to wells 1 through 11. This will result in a final inoculum of approximately 5×10^5 CFU/mL in a final volume of 100 μL per well. Do not inoculate well 12.
- Incubation: Cover the plate and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading the MIC:
 - Following incubation, examine the plate for bacterial growth (turbidity).
 - The MIC is the lowest concentration of **Olanexidine Hydrochloride semihydrate** at which there is no visible growth.
 - The growth control (well 11) should show distinct turbidity, and the sterility control (well 12) should remain clear.

Visualizations

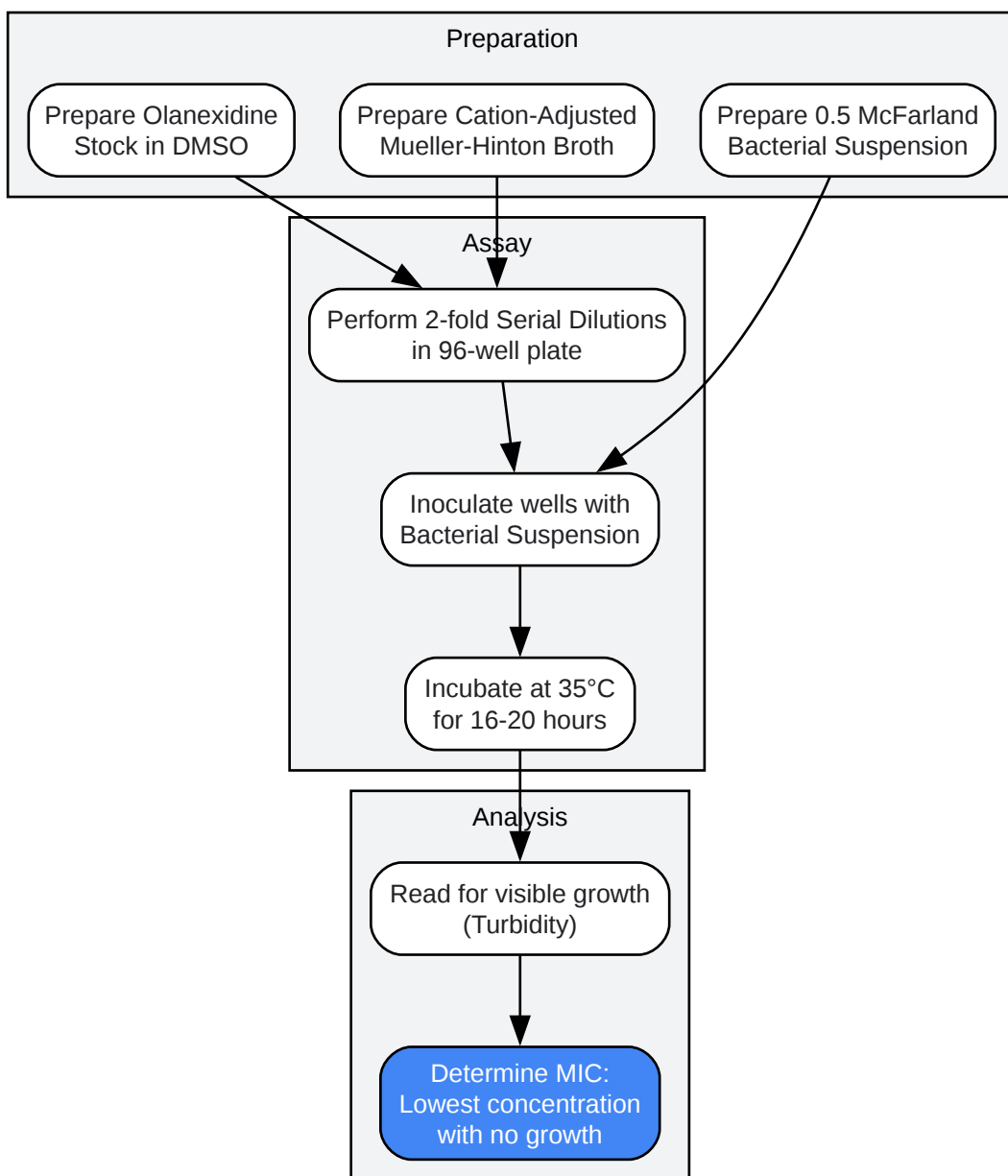
Signaling Pathway of Olanexidine's Mechanism of Action



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Caption: Mechanism of action of Olanexidine against bacterial cells.

Experimental Workflow for MIC Determination



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Caption: Broth microdilution workflow for Olanexidine MIC determination.

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